

A Comprehensive Technical Guide to 2-Amino-4-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-4-hydroxybenzoic acid

CAS No.: 38160-63-3

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This technical guide provides an in-depth overview of **2-Amino-4-hydroxybenzoic acid**, a molecule of significant interest to researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, synthesis protocols, and explores its applications and biological relevance.

Physicochemical Properties

2-Amino-4-hydroxybenzoic acid is a solid organic compound and a derivative of benzoic acid, featuring both an amino (-NH₂) and a hydroxyl (-OH) functional group on the aromatic ring.^[1] These functional groups make it a valuable building block in organic and medicinal chemistry for the development of novel compounds.^[1]

Property	Value	Source
CAS Number	38160-63-3	[1][2]
Molecular Formula	C ₇ H ₇ NO ₃	[1][2]
Molecular Weight	153.14 g/mol	[1][2]
IUPAC Name	2-amino-4-hydroxybenzoic acid	[2]
InChI Key	DPELYVFAULJYNX-UHFFFAOYSA-N	[1][2]
Appearance	White to light yellow powder	[3]
Solubility	Soluble in dilute nitric acid, dilute sodium hydroxide, acetone, sodium bicarbonate, and phosphoric acid. Slightly soluble in ethanol and ether. Insoluble in water and benzene.	[3]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.[1]	
Stability	Hygroscopic; sensitive to light and air.[3]	

Synthesis of Aminohydroxybenzoic Acids

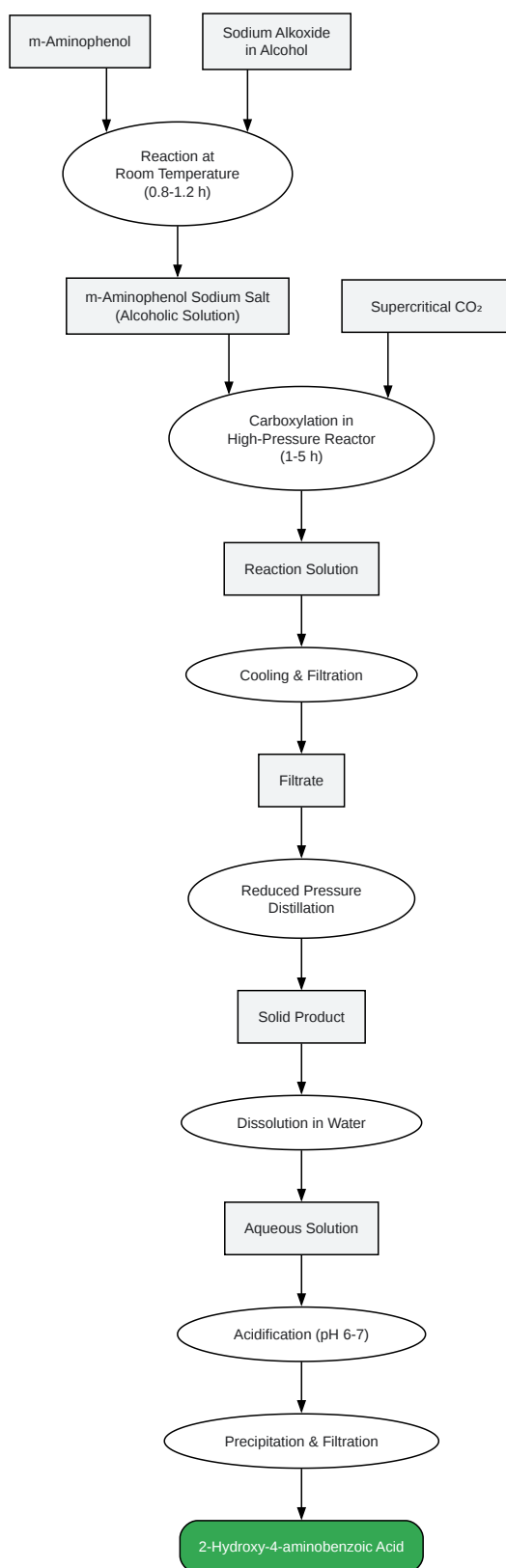
The synthesis of aminohydroxybenzoic acids often involves the carboxylation of aminophenols, a variation of the Kolbe-Schmitt reaction. Below are representative experimental protocols for the synthesis of isomers of aminohydroxybenzoic acid, which illustrate the general principles applicable to the synthesis of **2-Amino-4-hydroxybenzoic acid**.

Synthesis of 2-Hydroxy-4-aminobenzoic Acid

A patented method for the preparation of 2-hydroxy-4-aminobenzoic acid involves the reaction of m-aminophenol with a sodium alkoxide, followed by carboxylation with carbon dioxide under supercritical conditions.^[4]

Experimental Protocol:

- **Formation of Sodium m-Aminophenolate:** In a suitable reactor, m-aminophenol is reacted with a sodium alkoxide in an alcoholic solution at room temperature for 0.8 to 1.2 hours. The molar ratio of m-aminophenol to sodium alkoxide is typically between 1:1 and 1:5.^[4]
- **Carboxylation:** The resulting alcoholic solution of m-aminophenol sodium salt is transferred to a high-pressure reactor. Carbon dioxide is introduced, and the reaction is carried out for 1 to 5 hours under supercritical conditions.^[4]
- **Work-up and Isolation:** After the reaction, the solution is cooled to room temperature and filtered. The solvent is removed from the filtrate by distillation under reduced pressure to yield a solid. This solid is then dissolved in water.^[4]
- **Precipitation:** An inorganic acid is added to the aqueous solution to adjust the pH to 6-7, causing the precipitation of the 2-hydroxy-4-aminobenzoic acid product.^[4]
- **Purification:** The precipitated solid is collected by filtration to yield the final product.^[4]



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Synthesis of 2-Hydroxy-4-aminobenzoic Acid.

Synthesis of 3-Amino-4-hydroxybenzoic acid

A common laboratory-scale synthesis for a related isomer, 3-Amino-4-hydroxybenzoic acid, involves the reduction of a nitro-substituted precursor.

Experimental Protocol:

- **Reaction Setup:** To a reaction vessel at 0 °C, add tin(II) chloride (1.09 mmol), 12 N hydrochloric acid (1.5 mL), and 4-hydroxy-3-nitrobenzoic acid (0.55 mmol) sequentially.[\[5\]](#)
- **Reduction:** The reaction mixture is heated to reflux for 1 hour.[\[5\]](#)
- **Work-up:** After the reaction is complete, water is added to the mixture. The pH is then adjusted to 1 with a 2 N sodium hydroxide solution.[\[5\]](#)
- **Isolation and Purification:** The resulting precipitate is collected by filtration and washed with distilled water. The filtrate can be concentrated, and the residue purified by silica gel column chromatography to obtain the final product.[\[5\]](#)

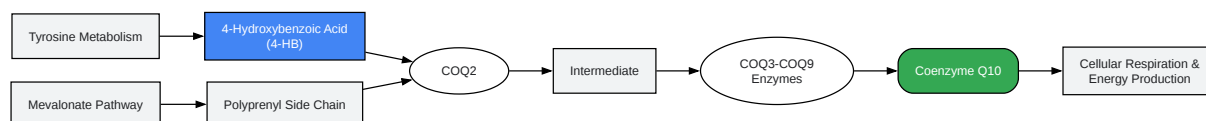
Applications in Research and Drug Development

Derivatives of aminohydroxybenzoic acid are important intermediates in the synthesis of pharmaceuticals and dyes.[\[4\]](#) While **2-Amino-4-hydroxybenzoic acid** itself is a valuable building block, its isomer, 4-Amino-2-hydroxybenzoic acid (also known as p-aminosalicylic acid), is a well-known antitubercular agent.[\[6\]](#)[\[7\]](#) This highlights the potential of this class of compounds in medicinal chemistry.

The broader family of hydroxybenzoic acids, which are phenolic compounds, are recognized for a variety of biological activities, including:

- **Antioxidant Properties:** They can scavenge free radicals, helping to reduce oxidative stress.[\[8\]](#)[\[9\]](#)
- **Anti-inflammatory Effects:** Some derivatives have been shown to inhibit pro-inflammatory cytokines.[\[9\]](#)[\[10\]](#)
- **Antimicrobial Activity:** Certain hydroxybenzoic acids can inhibit the growth of harmful bacteria.[\[8\]](#)[\[9\]](#)

Furthermore, 4-hydroxybenzoic acid is a crucial precursor in the biosynthesis of Coenzyme Q10 (CoQ10), an essential component for cellular energy production and mitochondrial function in mammals.[8][10]



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Role of 4-Hydroxybenzoic Acid in Coenzyme Q10 Biosynthesis.

Safety and Handling

2-Amino-4-hydroxybenzoic acid is intended for research use only and not for human or veterinary use.[1] Safety data indicates that this compound may be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[1] It is recommended to handle this chemical with appropriate personal protective equipment in a well-ventilated area. For comprehensive handling and disposal guidelines, the Safety Data Sheet (SDS) should be consulted.[1]

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References

- 1. 2-Amino-4-hydroxybenzoic Acid|CAS 38160-63-3 [[benchchem.com](https://www.benchchem.com)]
- 2. 2-Amino-4-hydroxybenzoic acid | C7H7NO3 | CID 11182709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. CN102311357B - The preparation method of 2-hydroxyl-4-aminobenzoic acid - Google Patents [patents.google.com]

- [5. 3-Amino-4-hydroxybenzoic acid synthesis - chemicalbook \[chemicalbook.com\]](#)
- [6. 4-Amino-2-hydroxybenzoic acid | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com \[pharmacompass.com\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. 4-Hydroxybenzoic Acid | Rupa Health \[rupahealth.com\]](#)
- [9. globalresearchonline.net \[globalresearchonline.net\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
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